

Essential Safety and Logistics for Handling 1,16-Hexadecanediol

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Compound of Interest

Compound Name: 1,16-Hexadecanediol

Cat. No.: B3421903

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **1,16-Hexadecanediol**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Immediate Safety Information

1,16-Hexadecanediol is a solid, long-chain diol with low toxicity.^[1] However, it is classified as a skin irritant.^{[2][3][4]} The primary hazard is skin irritation upon direct contact. Inhalation of dust particles should also be minimized.

GHS Hazard Information

- Pictogram: GHS07 - Exclamation Mark^[3]
- Signal Word: Warning
- Hazard Statement: H315 - Causes skin irritation

Quantitative Safety Data

Property	Value	Source
Molecular Formula	C ₁₆ H ₃₄ O ₂	
Molecular Weight	258.44 g/mol	
Melting Point	91-94 °C	
Boiling Point	197-199 °C at 3 mmHg	
Form	Solid (powder to crystal)	
Storage Class	11 - Combustible Solids	

Operational Plan: Step-by-Step Handling Procedure

Objective: To safely handle **1,16-Hexadecanediol**, minimizing exposure and contamination.

1. Engineering Controls:

- Work in a well-ventilated area.
- Use a chemical fume hood if there is a potential for dust generation or if heating the substance.

2. Personal Protective Equipment (PPE):

- Hand Protection: Wear nitrile or latex gloves.
- Eye Protection: Use safety glasses with side shields or chemical safety goggles.
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 dust mask is recommended.
- Skin and Body Protection: Wear a standard laboratory coat.

3. Handling Procedure:

- Before handling, ensure all necessary PPE is donned correctly.
- Measure the desired amount of **1,16-Hexadecanediol** on a tared weigh boat or paper. Avoid creating dust.
- If transferring the solid, use a spatula. Do not pour directly from the main container in a way that generates dust.
- Close the container tightly after use to prevent contamination and absorption of moisture.

- If heating the substance, do so slowly and in a vessel that can accommodate any potential expansion.

Disposal Plan: Step-by-Step Guide

Objective: To dispose of **1,16-Hexadecanediol** and associated waste safely and in accordance with general laboratory waste guidelines.

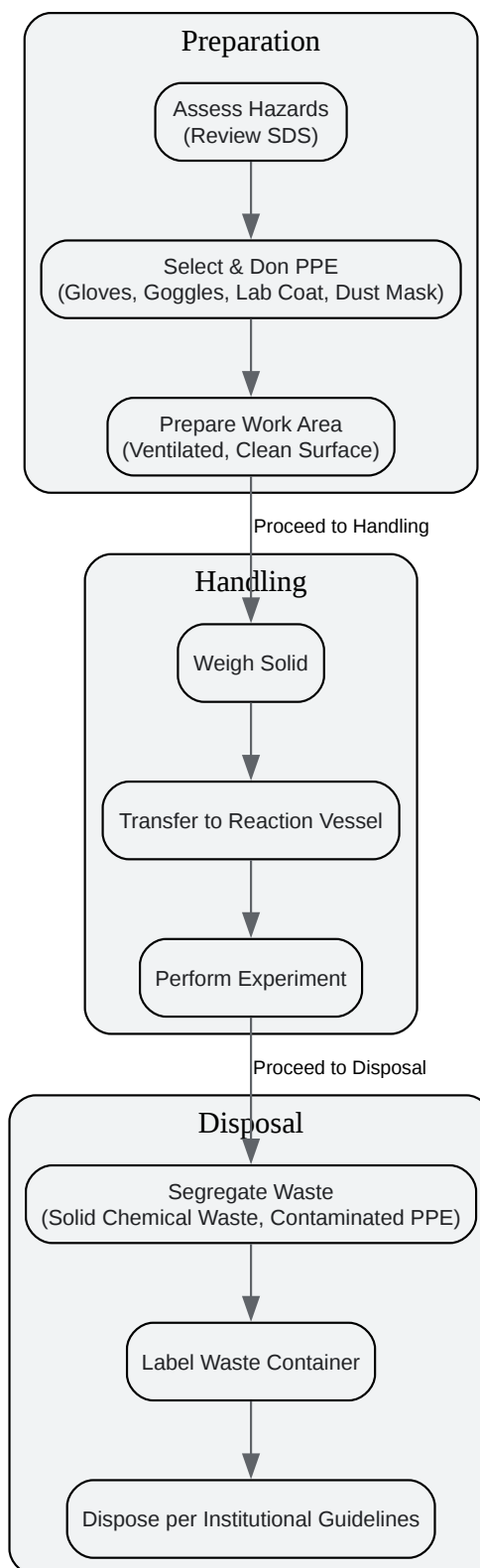
1. Waste Segregation:

- Solid Waste: Unused or contaminated **1,16-Hexadecanediol** should be collected in a designated, labeled waste container for non-hazardous solid chemical waste.
- Contaminated Materials: Used weigh boats, gloves, and paper towels contaminated with **1,16-Hexadecanediol** should also be placed in the solid chemical waste container.

2. Disposal Procedure:

- Ensure the solid waste container is clearly labeled as "Non-hazardous Solid Chemical Waste" and includes the name of the chemical.
- Do not mix with hazardous waste streams.
- For disposal of the collected non-hazardous solid waste, follow your institution's specific guidelines. In the absence of specific institutional policies, this waste can often be disposed of in the regular laboratory trash, provided it is securely contained.
- Empty containers of **1,16-Hexadecanediol** should have their labels defaced and can typically be disposed of in the regular trash.

Experimental Workflow Diagram



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Caption: Workflow for the safe handling and disposal of **1,16-Hexadecanediol**.

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